

Essential Safety and Operational Guide for Handling Methyl 2-amino-5-cyanobenzoate

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Compound of Interest

Compound Name: Methyl 2-amino-5-cyanobenzoate

Cat. No.: B189269

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This guide provides critical safety, handling, and disposal information for **Methyl 2-amino-5-cyanobenzoate** (CAS No. 159847-81-1), a pale yellow crystalline powder utilized in pharmaceutical development, agrochemical formulations, and material science.^[1] Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-amino-5-cyanobenzoate is an aromatic amine and a cyanated compound. While specific toxicity data is limited, its chemical structure suggests potential hazards associated with both functional groups. Aromatic amines can be toxic and require careful handling to prevent exposure.^[2] Cyanide compounds are highly toxic and require stringent safety measures.^{[3][4][5]} Therefore, a comprehensive PPE strategy is the primary line of defense.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors. All handling of solid and solutions should occur within a fume hood.[3][4][6]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities.[3][4][6]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene, double-gloved)	To prevent skin contact. Double-gloving is recommended for handling cyanide compounds.[3][4][6] Gloves should be changed frequently.
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[6]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[6]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient. The type depends on the potential airborne concentration.[2][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Methyl 2-amino-5-cyanobenzoate** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **Methyl 2-amino-5-cyanobenzoate**

Property	Value
CAS Number	159847-81-1[1][7]
Molecular Formula	C ₉ H ₈ N ₂ O ₂ [1][7]
Molecular Weight	176.17 g/mol [1][7]
Appearance	Pale yellow crystalline powder[1]
Melting Point	120-126 °C[1]
Storage Conditions	Store at 0-8 °C in a dry, cool, and well-ventilated place.[1] Keep container tightly closed and away from incompatible materials.[8][9][10]

Step-by-Step Handling Protocol

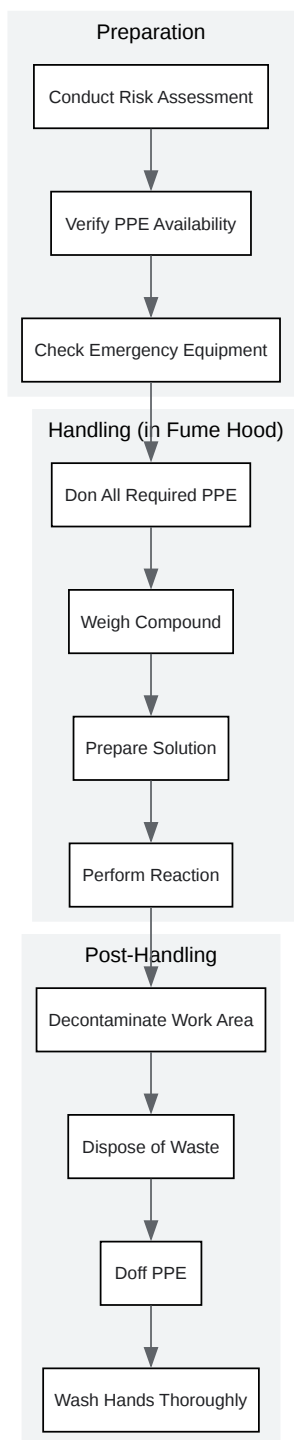
A systematic approach to handling **Methyl 2-amino-5-cyanobenzoate** is crucial for safety.

Experimental Workflow:

- Pre-Handling Preparation:
 - Conduct a thorough risk assessment for the planned experiment.[6]
 - Ensure all necessary PPE is available and in good condition.
 - Verify that a safety shower, eyewash station, and fire extinguisher are readily accessible. [6]
 - Locate the appropriate chemical spill kit.
- Donning PPE:
 - Put on all required PPE as outlined in Table 1 before entering the designated handling area.
- Chemical Handling:

- Perform all manipulations, including weighing and preparing solutions, inside a certified chemical fume hood to prevent inhalation of the powdered compound.[\[3\]](#)[\[4\]](#)
- When weighing the solid, use a balance inside the fume hood or a ventilated balance enclosure.[\[6\]](#)
- To avoid generating dust, handle the compound carefully.[\[11\]](#) Use dry clean-up procedures if any solid is spilled.[\[11\]](#)
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.[\[6\]](#)
- Post-Handling Procedures:
 - Decontaminate the work area within the fume hood. For potential cyanide contamination, first clean with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution.[\[3\]](#)[\[4\]](#)
 - Wipe down all equipment used.
 - Properly dispose of all waste as described in the disposal plan.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.[\[11\]](#)

Operational Workflow: Handling Methyl 2-amino-5-cyanobenzoate

[Click to download full resolution via product page](#)Caption: Operational Workflow for Handling **Methyl 2-amino-5-cyanobenzoate**.

Emergency and Disposal Plan

Spill Response:

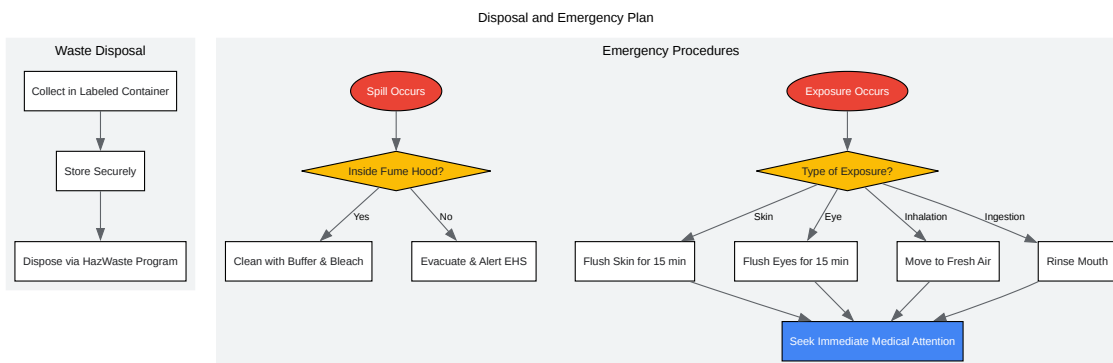
- Minor Spill (inside fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, clean the contaminated surfaces first with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution.[\[4\]](#)
 - Collect all contaminated materials (wipes, absorbent pads) in a sealed, labeled container for hazardous waste disposal.[\[11\]](#)
- Major Spill (outside fume hood):
 - Evacuate the area immediately.[\[4\]](#)
 - Alert laboratory personnel and contact the institution's emergency response team.
 - Prevent entry to the contaminated area.

Exposure Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[3\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open.[\[3\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)

Waste Disposal:

- All waste containing **Methyl 2-amino-5-cyanobenzoate**, including contaminated PPE and cleaning materials, must be disposed of as hazardous chemical waste.[12]
- Collect waste in a clearly labeled, sealed, and appropriate hazardous waste container.
- Follow all institutional, local, and national regulations for hazardous waste disposal.[12][13]
Do not empty into drains.[8]



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